

Application Notes and Protocols for the Extraction of 2-Hydroxycerotoyl-CoA

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Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

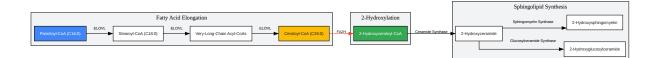
2-hydroxycerotoyl-CoA is a critical intermediate in the biosynthesis of 2-hydroxy sphingolipids, which are essential components of myelin and the epidermal permeability barrier. The accurate quantification of **2-hydroxycerotoyl-CoA** and other very-long-chain acyl-CoAs (VLCFA-CoAs) is vital for understanding the pathophysiology of various neurological and skin disorders. However, the unique physicochemical properties of these molecules, including their long acyl chain and the presence of a hydroxyl group, present significant challenges for their efficient extraction and analysis.

These application notes provide a comprehensive overview of effective methods for the extraction of **2-hydroxycerotoyl-CoA** from biological samples. The protocols detailed below are compiled from established methodologies for long-chain and very-long-chain acyl-CoA analysis, with specific considerations for hydroxylated species.

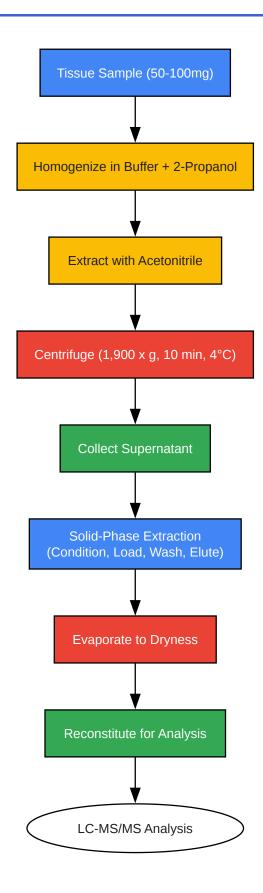
Metabolic Pathway of 2-Hydroxycerotoyl-CoA

2-hydroxycerotoyl-CoA is synthesized from cerotoyl-CoA through the action of Fatty Acid 2-Hydroxylase (FA2H). This enzyme is a key player in the pathway that generates 2-hydroxy fatty acids, which are subsequently incorporated into various sphingolipids. Mutations in the FA2H gene are associated with neurodegenerative disorders, highlighting the importance of this pathway.[1][2][3]









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